

# Proper Disposal Procedures for Corymbosin (Corymbol)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Corymbol

Cat. No.: B14762852

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Disclaimer: The substance "**Corymbol**" is not found in standard chemical databases. It is highly likely that this is a misspelling or a trivial name for Corymbosin, a flavonoid with CAS number 18103-41-8. This document provides disposal procedures based on the assumption that the substance in question is Corymbosin and incorporates general best practices for laboratory chemical waste disposal. It is imperative to obtain the official Safety Data Sheet (SDS) from the chemical supplier and consult with your institution's Environmental Health and Safety (EHS) office for specific guidance before handling or disposing of this substance.

This guide is intended for researchers, scientists, and drug development professionals to provide essential safety and logistical information for the proper management of chemical waste.

## Quantitative Data Presentation

The following table summarizes the known physical and chemical properties of Corymbosin. This data is essential for a preliminary hazard assessment.

Property	Value
CAS Number	18103-41-8
Molecular Formula	C <sub>19</sub> H <sub>18</sub> O <sub>7</sub>
Molecular Weight	358.3 g/mol
Appearance	Typically a yellowish-brown powder
Solubility	Soluble in polar solvents like water, ethanol, and methanol; insoluble in non-polar solvents.
IUPAC Name	5-hydroxy-7-methoxy-2-(3,4,5-trimethoxyphenyl)chromen-4-one

## Experimental Protocols: General Chemical Waste Disposal

The following is a general, step-by-step protocol for the disposal of laboratory chemical waste. This should be adapted to comply with your institution-specific and local regulations.

Objective: To safely collect, label, and dispose of chemical waste in a manner that ensures personnel safety and environmental compliance.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, compatible gloves.
- Designated hazardous waste container (chemically compatible, leak-proof, with a secure lid).
- Hazardous waste labels (provided by your institution's EHS department).
- Secondary containment bin.
- Fume hood.

Procedure:

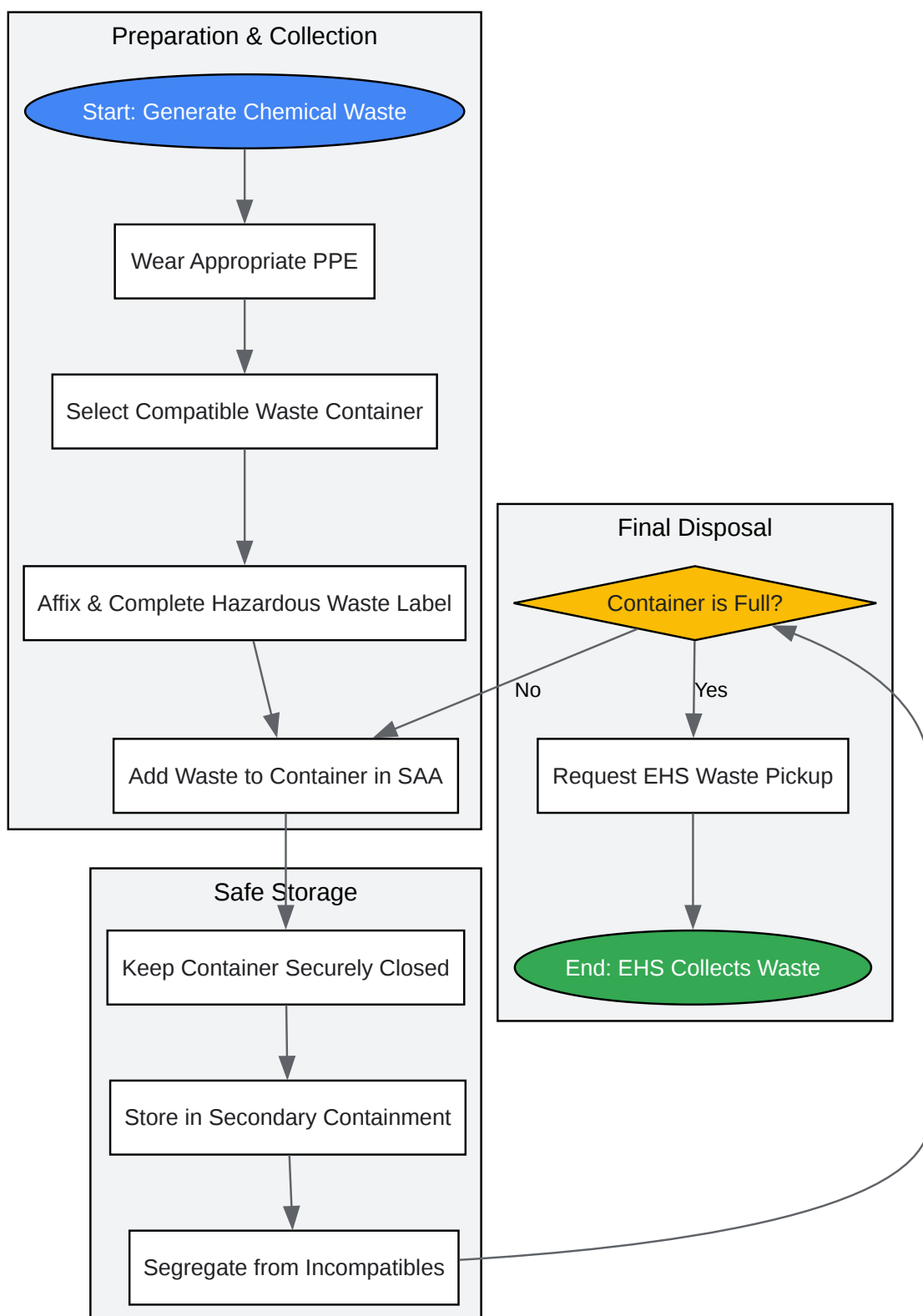
- Hazard Identification:
  - Treat Corymbosin as a hazardous chemical unless confirmed otherwise by a substance-specific SDS.
  - Review all available safety information to understand its potential hazards (e.g., toxicity, flammability, reactivity).
- Container Selection and Labeling:
  - Select a waste container that is in good condition and chemically compatible with Corymbosin and any solvent used.
  - As soon as the first drop of waste is added, affix a completed hazardous waste label to the container.[\[1\]](#)[\[2\]](#)
  - The label must include:
    - The words "Hazardous Waste".[\[1\]](#)[\[2\]](#)
    - The full chemical name(s) of the contents (e.g., "Corymbosin in Methanol"). Avoid abbreviations or formulas.[\[3\]](#)
    - The approximate concentrations or percentages of each component.[\[3\]](#)
    - The date the waste was first added to the container.
    - The name of the principal investigator or lab group.
- Waste Accumulation:
  - All waste collection should be done in a designated Satellite Accumulation Area (SAA), which is at or near the point of generation (e.g., in the lab where the work is being done). [\[2\]](#)
  - Keep the waste container securely closed at all times, except when adding waste.[\[4\]](#)

- Store the waste container in a secondary containment bin to prevent the spread of potential spills.<sup>[2][4]</sup>
- Segregate incompatible waste streams to prevent dangerous reactions. For example, store acids and bases separately.<sup>[2][3][4]</sup>
- Disposal of Contaminated Labware:
  - Solid waste contaminated with Corymbosin (e.g., gloves, pipette tips, absorbent paper) should be collected in a separate, clearly labeled hazardous waste bag or container.
  - Empty containers that held Corymbosin must be triple-rinsed with a suitable solvent. The first rinsate must be collected and disposed of as hazardous waste.<sup>[4][5]</sup> Subsequent rinses may be permissible for sewer disposal, but this must be confirmed with your EHS office.
  - After proper rinsing and air-drying, deface or remove the original label from the empty container before disposal in the appropriate recycling or trash bin.<sup>[4][5]</sup>
- Requesting Waste Pickup:
  - Do not allow hazardous waste to accumulate in the lab.<sup>[3]</sup>
  - Once the waste container is full, or if it has been in storage for a set period (often 6-12 months, check with your EHS), submit a waste pickup request to your institution's EHS department.<sup>[4]</sup>
  - Ensure the waste label is complete and accurate before the scheduled pickup. Improperly labeled waste may be refused.<sup>[3]</sup>

Under no circumstances should unknown or hazardous chemicals be disposed of down the drain or in the regular trash.<sup>[4][6]</sup> Evaporation of chemical waste in a fume hood is also not an acceptable method of disposal.<sup>[5]</sup>

## Mandatory Visualization

The following diagram illustrates the general workflow for proper laboratory chemical waste disposal.



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Caption: General workflow for the safe disposal of laboratory chemical waste.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)